

Abemaciclib Heavy Atom Count and Key Molecular Properties

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Compound Focus: Avotaciclib

CAS No.: 1983983-41-0

Cat. No.: S3612582

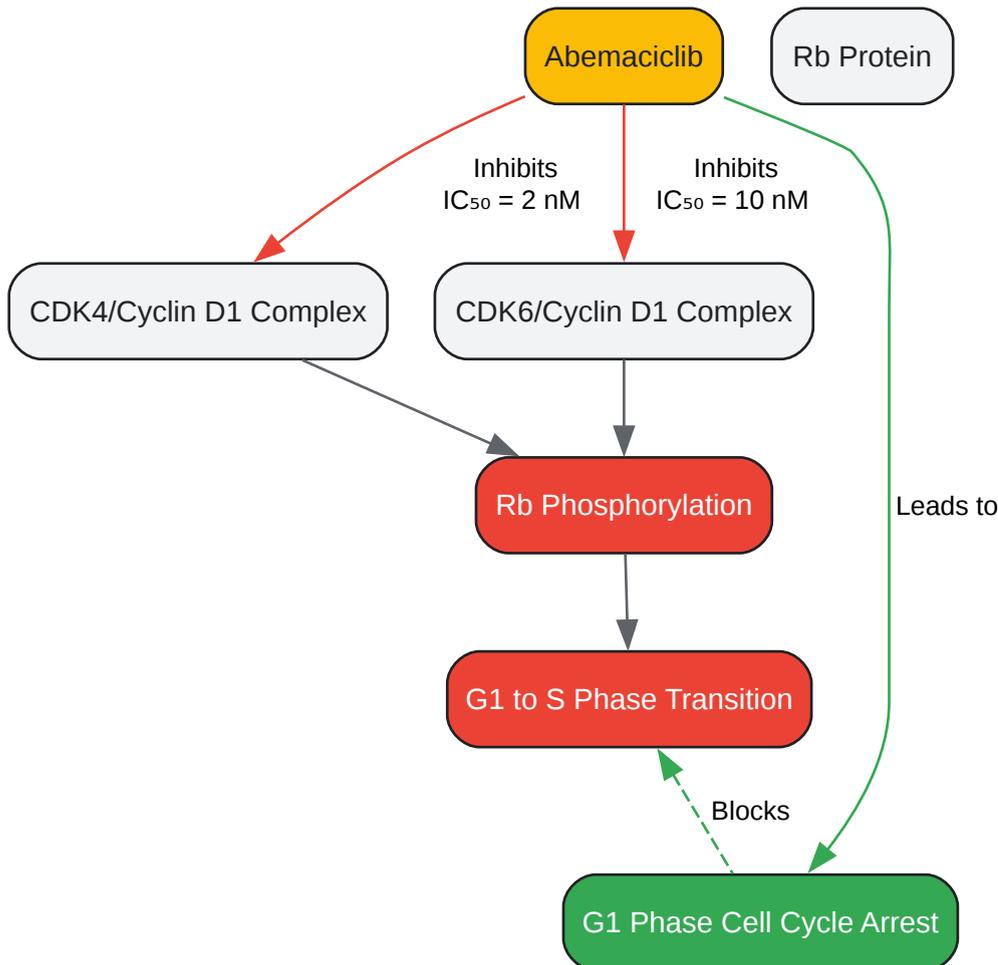
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The heavy atom count is a fundamental molecular descriptor. For Abemaciclib, this and other key quantitative data are summarized in the table below.

Property	Value
Molecular Formula	C ₂₇ H ₃₂ F ₂ N ₈ [1]
Heavy Atom Count	37 [1]
Molecular Weight	506.6 g/mol [1]
Exact Mass	506.27179938 g/mol [1]
Rotatable Bond Count	7 [1]
Hydrogen Bond Donor Count	1 [1]
Hydrogen Bond Acceptor Count	9 [1]
Topological Polar Surface Area (TPSA)	75 Å ² [1]

Visualizing Abemaciclib's Primary Mechanism of Action

Abemaciclib is an orally available inhibitor of cyclin-dependent kinases 4 and 6 (CDK4/6). The diagram below illustrates its core mechanism of action leading to cell cycle arrest.



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Abemaciclib inhibits CDK4/6, preventing Rb phosphorylation and G1-S phase transition, inducing cell cycle arrest [1] [2].

Additional Kinase Targets and Experimental Data

Beyond its primary targets, Abemaciclib has been found to potently inhibit other kinases, which may contribute to its overall activity. Key experimental protocols for determining its efficacy are also noted.

Target Kinase	Assay Type	Reported IC ₅₀ or K _i	Experimental Context
CDK4/Cyclin D1	Cell-free assay	IC ₅₀ = 2 nM [2]	Recombinant human kinase
CDK6/Cyclin D1	Cell-free assay	IC ₅₀ = 10 nM [2]	Recombinant human kinase
DYRK1A	Cell-free assay	Potent inhibition, similar to CDK4/6 [3]	Recombinant kinase; crystal structure analysis
HIPK2	Cell-free assay	Potent inhibition [3]	Recombinant kinase
HIPK3	Cell-free assay	Potent inhibition [3]	Recombinant kinase; crystal structure analysis

Representative Experimental Protocol for Anti-proliferative Activity [2]:

- **Cell Lines:** Various human cancer cell lines (e.g., COLO205, MDA-MB-231).
- **Assay Type:** Antiproliferative assay (e.g., CCK-8 assay or DAPI staining).
- **Procedure:** Cells are treated with a concentration range of Abemaciclib for 72-96 hours. Cell viability or proliferation is then measured using colorimetric (CCK-8) or fluorescence-based (DAPI) methods.
- **Data Analysis:** The half-maximal inhibitory concentration (IC₅₀) is calculated from the dose-response curve.

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References

1. Abemaciclib | Drug Information, Uses, Side Effects, Chemistry [pharmacompass.com]
2. Abemaciclib | CDK inhibitor | Mechanism | Concentration [selleckchem.com]
3. Abemaciclib is a potent inhibitor of DYRK1A and HIP ... [nature.com]

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